

Potential Interpretations of "Hpatt"

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	<i>Hpatt</i>
CAS No.:	125709-38-8
Cat. No.:	B138807

[Get Quote](#)

Based on current scientific publications, "**Hpatt**" can refer to one of the following:

- M.HpaII Methylase: An enzyme in the field of molecular biology, M.HpaII is a DNA methyltransferase that specifically recognizes the sequence CCGG and methylates the internal cytosine residue.[1] Its mechanism of action involves the transfer of a methyl group from S-adenosyl methionine (SAM) to the C5 position of the cytosine base.
- 4-amino-5-heptyl-1,2,4-triazole-3-thione (**HpATT**): This is a chemical compound that has been investigated for its chemical reactivity and potential application as a corrosion inhibitor, particularly for copper and its alloys.[2][3][4] Its mechanism is thought to involve chemisorption onto the metal surface through its sulfur and nitrogen atoms, forming a protective layer.
- Human Pattern (**hPatt**): In the context of genomics and developmental biology, "**hPatt**" has been used as an abbreviation for "human pattern" to describe specific gene expression profiles observed during the development of the human retina.[5] The "mechanism" here would refer to the complex regulatory networks and signaling pathways that establish these expression patterns.

- High-Performance ATP Analog (**Hpatt**): This term has been used to describe high-affinity analogs of ATP (adenosine triphosphate). These molecules are designed to be potent ligands for ATP-binding proteins, allowing for more detailed study of their function, such as the gating mechanisms of ion channels.[6]

Clarification Required to Proceed

Given the diverse nature of these entities, a detailed technical guide on the "mechanism of action of **Hpatt**" cannot be accurately generated without further specification. The cellular targets, signaling pathways, experimental protocols, and relevant quantitative data are entirely different for a DNA methylase, a corrosion inhibitor, a gene expression pattern, and a nucleotide analog.

To proceed with your request, please specify which "**Hpatt**" you are interested in. For example, you could clarify by providing:

- The full name of the compound or protein.
- The scientific field or context (e.g., molecular biology, materials science, developmental biology).
- A publication or reference where you encountered the term.

Upon receiving this clarification, a comprehensive and accurate technical guide will be generated, adhering to all the specified requirements for data presentation, experimental protocols, and visualizations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [2. researchgate.net \[researchgate.net\]](https://researchgate.net)

- [3. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. Single-Cell Analysis of Human Retina Identifies Evolutionarily Conserved and Species-Specific Mechanisms Controlling Development - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. High affinity ATP/ADP analogues as new tools for studying CFTR gating - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Potential Interpretations of "Hpatt"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b138807/docs#potential-interpretations-of-hpatt\]](https://www.benchchem.com/product/b138807/docs#potential-interpretations-of-hpatt)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check